

Introduction: The Critical Role of KDO in Gram-Negative Bacteria

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Compound of Interest

Compound Name: *3-Deoxy-D-manno-2-octulosonic acid ammonium salt*

Cat. No.: *B013544*

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3-Deoxy-D-manno-oct-2-ulopyranosonic acid, commonly known as KDO, is a unique eight-carbon sugar that is an essential and highly conserved component of the lipopolysaccharide (LPS) in the outer membrane of most Gram-negative bacteria.[1][2][3] It plays a pivotal role by forming the connection between the lipid A moiety and the core oligosaccharide of the LPS.[1] This linkage is crucial for the structural integrity and viability of the bacterial cell.[1] The minimal essential structure for the survival of many Gram-negative bacteria is Kdo2-lipid A.[4] Given its indispensable function, the biosynthetic pathway of KDO is a significant and attractive target for the development of novel antibacterial agents.[5][6] The ammonium salt of KDO, with the CAS number 103404-70-2, serves as a vital research tool in these endeavors.[5][7]

Physicochemical Properties of KDO Ammonium Salt

The KDO ammonium salt with CAS number 103404-70-2 is a white to off-white solid.[5] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
CAS Number	103404-70-2	[5][7][8]
Molecular Formula	C ₈ H ₁₇ NO ₈	[7][8]
Molecular Weight	255.22 g/mol	[7][8]
Appearance	White to Off-White Solid	[5]
Melting Point	118 °C	[8]
Purity	≥97%	[9]
Storage Temperature	-20°C	[9][10][11]

Handling, Storage, and Preparation of Stock Solutions

Proper handling and storage of KDO ammonium salt are critical to maintain its integrity for experimental use.

Storage and Handling:

- Long-term Storage: The lyophilized powder should be stored at -20°C in a dry environment. [10][11] For optimal stability, it is recommended to keep the compound under an inert gas like nitrogen.[8]
- Moisture Sensitivity: As an ammonium salt, it may be hygroscopic. It is crucial to store it in a well-ventilated, dry area to prevent moisture absorption, which can lead to caking and degradation.[12]
- General Precautions: Standard laboratory safety protocols should be followed when handling this compound.[13]

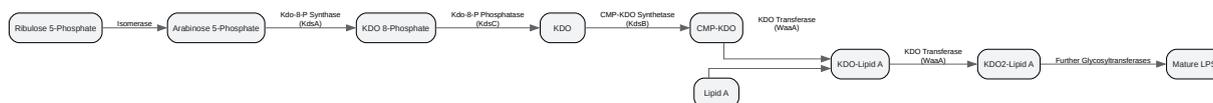
Preparation of Aqueous Stock Solutions:

- Reconstitution: To prepare a stock solution, the lyophilized powder can be reconstituted in high-purity water.[14]

- **Storage of Stock Solutions:** The stability of KDO in aqueous solutions for extended periods is a concern. While specific data for the ammonium salt is not readily available, it is best practice to prepare fresh solutions for each experiment or to store aliquots at -20°C for a limited time.[14] Repeated freeze-thaw cycles should be avoided.

The Role of KDO in the Lipopolysaccharide Biosynthesis Pathway

KDO is synthesized in the cytoplasm of Gram-negative bacteria and is then incorporated into the growing LPS molecule on the inner membrane. The biosynthesis of KDO and its subsequent activation and transfer are essential for the formation of a functional outer membrane.[6] The pathway is a prime target for antibacterial drug design because its inhibition can compromise the bacterial cell envelope, leading to cell death.[6]



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Caption: Simplified overview of the KDO biosynthesis and incorporation pathway in Gram-negative bacteria.

Application in Drug Development: Targeting KDO Biosynthesis

Synthetic analogues of KDO are valuable tools for studying the disruption of bacterial cell wall biosynthesis, which can lead to the discovery of new antibacterial agents.[5] KDO ammonium salt is often used as a standard for the quantification of KDO released from LPS or as a substrate in enzymatic assays targeting the enzymes of the KDO biosynthetic pathway.[10][15]

Experimental Protocol: Quantification of KDO from Bacterial Lysates

This protocol describes a colorimetric method for the quantification of KDO, which is a common application for KDO ammonium salt as a standard. This method is based on the periodate-thiobarbituric acid reaction.[\[16\]](#)

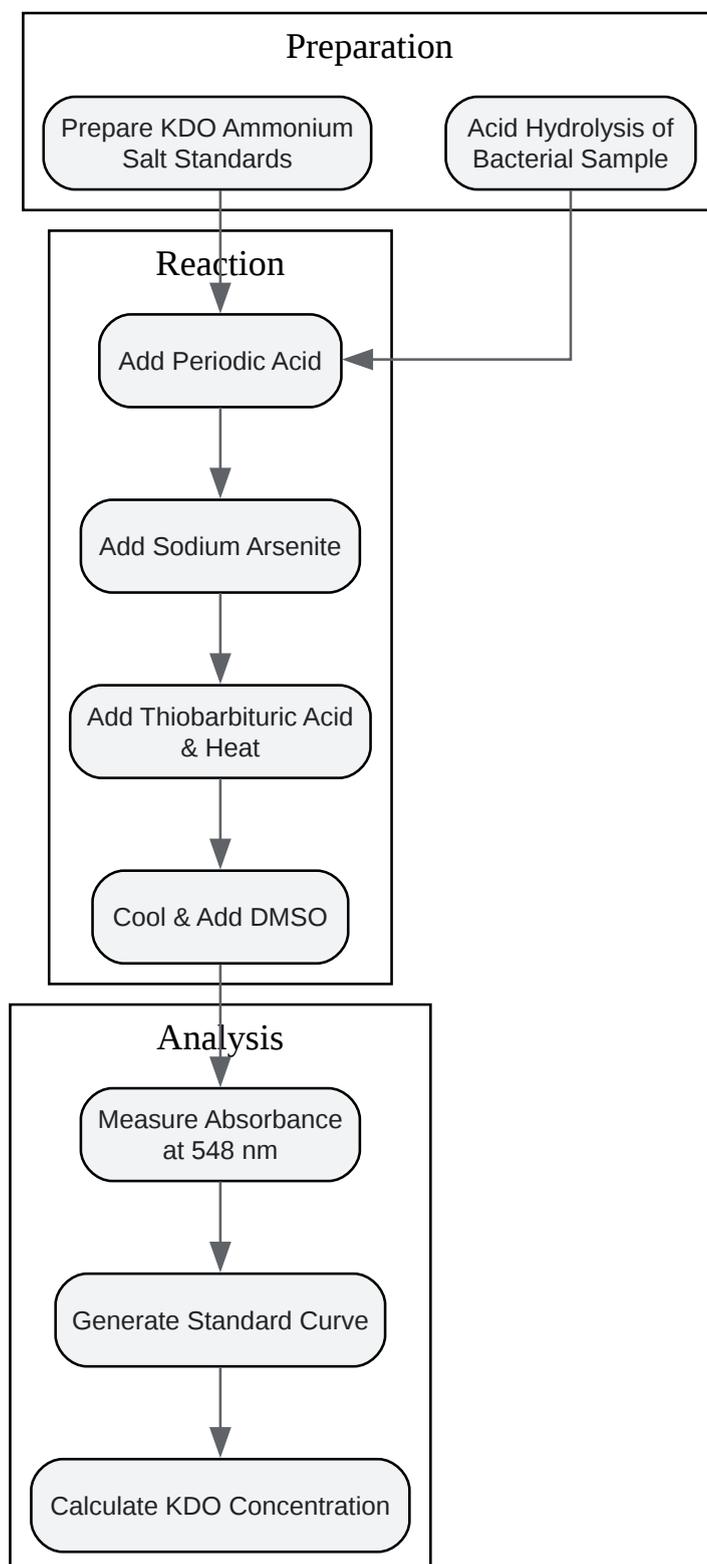
Materials:

- KDO ammonium salt (CAS 103404-70-2) for standard curve
- Bacterial cell lysate or purified LPS sample
- Sulfuric acid (H₂SO₄), 0.25 N
- Periodic acid (H₅IO₆), 40 mM in 0.125 N H₂SO₄
- Sodium arsenite (NaAsO₂), 2% in 0.5 N HCl
- Thiobarbituric acid (TBA), 0.3%, pH 2.0
- Dimethyl sulfoxide (DMSO)
- Spectrophotometer

Procedure:

- Standard Curve Preparation:
 1. Prepare a stock solution of KDO ammonium salt in water (e.g., 1 mg/mL).
 2. Create a series of dilutions to generate standards ranging from approximately 5 to 100 µg/mL.
- Sample Preparation:
 1. Hydrolyze the bacterial cell lysate or purified LPS sample in 0.25 N H₂SO₄ at 100°C for 20 minutes to release KDO.

2. Centrifuge the hydrolyzed sample to pellet any debris. The supernatant contains the released KDO.
- Colorimetric Reaction:
 1. To 100 μL of each standard and sample supernatant in a microcentrifuge tube, add 50 μL of periodic acid solution.
 2. Incubate at room temperature for 30 minutes.
 3. Add 100 μL of sodium arsenite solution and mix until the yellow-brown color disappears.
 4. Add 500 μL of TBA solution and incubate in a boiling water bath for 10 minutes. A pink to red color will develop.
 5. Cool the tubes on ice for 5 minutes.
 6. Add 200 μL of DMSO to stabilize the color.
 - Measurement:
 1. Measure the absorbance of the standards and samples at 548 nm using a spectrophotometer.
 2. Plot the absorbance of the standards versus their concentration to generate a standard curve.
 3. Determine the concentration of KDO in the samples by interpolating their absorbance values on the standard curve.



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Caption: Workflow for the colorimetric quantification of KDO.

Conclusion

KDO ammonium salt (CAS 103404-70-2) is an indispensable tool for researchers in the fields of microbiology, biochemistry, and drug development. Its role as a fundamental component of the outer membrane of Gram-negative bacteria makes it and its biosynthetic pathway a critical area of study for the development of new antibacterial therapies. Understanding its properties, handling requirements, and applications is essential for leveraging this compound to its full potential in the laboratory.

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